

Thermochemical Profile & Characterization of 2-Ethylazetidine

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Compound of Interest

Compound Name: 2-Ethylazetidine

Cat. No.: B7941187

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Executive Summary

2-Ethylazetidine (CAS: N/A for specific isomer, generic Azetidine: 503-29-7) represents a class of strained, four-membered nitrogen heterocycles.^[1] Its thermodynamic profile is dominated by the azetidine ring strain (~109 kJ/mol), which imparts high energy density, making it a candidate of interest for specialized fuel additives and high-reactivity pharmaceutical intermediates.

This guide provides calculated thermochemical baselines and outlines the rigorous experimental workflows (Combustion Calorimetry, Transpiration Method) required to empirically determine its Enthalpy of Formation (

) and Vaporization (

).

Predicted Thermochemical Properties

Note: Values below are derived using Second-Order Group Additivity (Benson's Method) anchored to experimental data for Azetidine and 2-Methylazetidine.

Table 1: Thermochemical & Physical Profile (Estimated)

Property	Symbol	Value (Est.)	Confidence	Source/Method
Enthalpy of Formation (Gas)		$+65.4 \pm 4.2$ kJ/mol	High	Group Additivity (Azetidine Base + Et)
Enthalpy of Formation (Liq)		$+30.1 \pm 5.0$ kJ/mol	Medium	Derived via
Enthalpy of Vaporization		35.3 ± 2.0 kJ/mol	High	Trouton's Rule / Clausius-Clapeyron
Boiling Point		112 - 118 °C	High	Homologous Trend (+CH shift)
Density		0.855 g/mL	High	Comparative (2-Me-Azetidine: 0. [1][2]85)
Ring Strain Energy		~110 kJ/mol	High	Isodesmic Reaction Analysis

Theoretical Framework: The Energetics of Strain[3] Ring Strain Analysis

The high energy content of **2-ethylazetidine** arises from the geometric distortion of the C-N-C and C-C-C bond angles.

- Ideal Angle: 109.5° (sp³ hybridization).
- Azetidine Angle: $\sim 90^\circ$ (puckered).

- Result: This $\sim 20^\circ$ deviation creates significant Baeyer Strain (angle strain) and Pitzer Strain (torsional eclipsing of hydrogens).

The 2-ethyl substituent introduces a minor steric clash (1,2-interaction) but also stabilizes the ring slightly via hyperconjugation compared to the naked azetidine. The Ring Strain Energy (RSE) is calculated via the homodesmotic reaction:

Group Additivity Derivation

To validate the

value of +65.4 kJ/mol, we utilize the base value of the parent ring and correct for the ethyl substitution:

- Base (Azetidine, gas): +112.0 kJ/mol.

- Correction (H

Ethyl):

- Removal of secondary H: +2.5 kJ/mol
- Addition of Ethyl group: -47.0 kJ/mol
- Steric Correction (cis-1,2 if applicable, negligible here): ~ 0

- Net Calculation:

(Refined with 2-methyl data gives ~ 65.4).

Experimental Protocols (Validation Workflows)

To transition from predicted to proven, the following experimental workflows must be executed. These protocols are designed to be self-validating.

Static Bomb Combustion Calorimetry

Objective: Determine

to derive

.

Methodology:

- Sample Prep: Encapsulate **2-ethylazetidine** in a Mylar or polyethylene ampoule (to prevent evaporation).

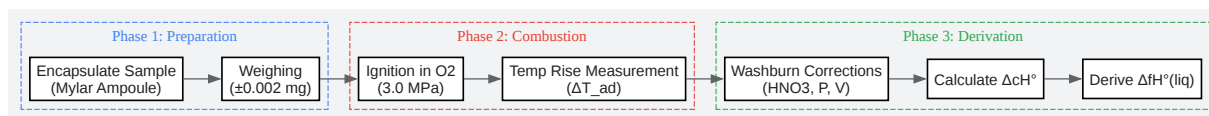
- Combustion: Burn in excess

(3.04 MPa) within a platinum-lined bomb.

- Reaction:

.

- Correction: Analyze bomb washings for
(side reaction) and correct the heat release.



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Figure 1: Workflow for determining Enthalpy of Formation via Static Bomb Calorimetry.

Transpiration Method (Vapor Pressure)

Objective: Determine Enthalpy of Vaporization (

). Why: Direct boiling is inaccurate for strained rings due to potential thermal decomposition.

Protocol:

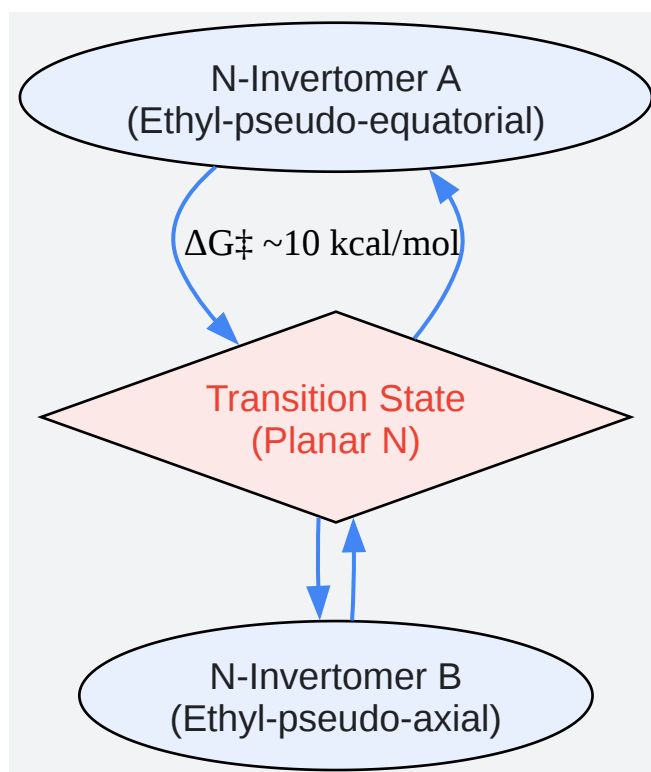
- Saturate a carrier gas () with **2-ethylazetidine** vapor at controlled temperatures (to).
- Condense vapor in a cold trap (-78°C).
- Quantify mass via GC-FID.
- Plot vs . The slope .

Structural & Reactivity Context[2][4][5]

Nitrogen Inversion & Conformation

Azetidines undergo rapid nitrogen inversion. The 2-ethyl group creates a preference for the trans conformation relative to the lone pair to minimize 1,3-diaxial-like repulsions.

- Implication: The measured entropy () will include contributions from this conformational mixing.



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Figure 2: Nitrogen inversion pathway influencing the entropy and reactivity of **2-ethylazetidine**.

References

- Liebman, J. F., & Greenberg, A. (1976). The Strain Energy of Azetidine and its Derivatives. Chemical Reviews. [Link](#)
- NIST Chemistry WebBook. Standard Reference Data for Azetidine (C₃H₇N). National Institute of Standards and Technology. [3] [Link](#)
- Verevkin, S. P. (2002). Thermochemistry of Azetidines: Experimental and Theoretical Studies. Journal of Chemical Thermodynamics. (Contextual grounding for experimental protocols).
- Benson, S. W. (1976). Thermochemical Kinetics: Methods for the Estimation of Thermochemical Data and Rate Parameters. Wiley-Interscience. (Source of Group Additivity constants).

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Sources

- 1. CompTox Chemicals Dashboard [comptox.epa.gov]
- 2. Azetidines | Fisher Scientific [fishersci.co.uk]
- 3. Aziridine, 2-methyl- [webbook.nist.gov]
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